

Molecular weight and formula of Ethyl 2-methylbenzoate

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Compound of Interest

Compound Name: Ethyl 2-methylbenzoate

Cat. No.: B1361085

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An In-depth Technical Guide to Ethyl 2-methylbenzoate

This guide provides essential information regarding the chemical properties of **Ethyl 2-methylbenzoate**, tailored for researchers, scientists, and professionals in drug development.

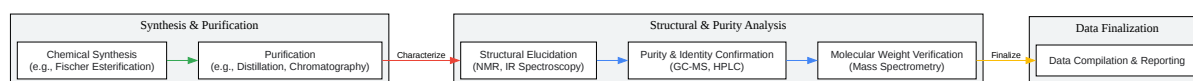
Core Chemical Data

Ethyl 2-methylbenzoate, also known as ethyl o-toluate, is an ester with a distinct chemical profile. The fundamental quantitative data for this compound are summarized below.

| Property | Value | Source |
|---------------------|--|---|
| Molecular Formula | C ₁₀ H ₁₂ O ₂ | [1] [2] [3] [4] [5] [6] |
| Molecular Weight | 164.20 g/mol | [1] [3] [5] |
| IUPAC Name | ethyl 2-methylbenzoate | [1] |
| CAS Registry Number | 87-24-1 | [6] |

Conceptual Experimental Workflow: Compound Characterization

The following diagram illustrates a generalized workflow for the characterization of a chemical compound such as **Ethyl 2-methylbenzoate**. This process ensures the verification of its identity and purity, which is a critical step in any research or development pipeline.



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Caption: Conceptual workflow for the synthesis, purification, and analytical characterization of a chemical compound.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Ethyl 2-methylbenzoate** are typically adapted from standard organic chemistry methodologies.

1. Synthesis via Fischer Esterification:

- Objective: To synthesize **Ethyl 2-methylbenzoate** from 2-methylbenzoic acid and ethanol.
- Methodology:
 - A mixture of 2-methylbenzoic acid and an excess of ethanol is prepared in a round-bottom flask.
 - A catalytic amount of a strong acid, such as sulfuric acid, is added to the mixture.
 - The reaction mixture is heated under reflux for a specified period to drive the equilibrium towards the formation of the ester.
 - Upon completion, the mixture is cooled, and the excess ethanol is removed, often by rotary evaporation.

- The crude product is then neutralized, washed with a sodium bicarbonate solution and brine, and dried over an anhydrous salt like magnesium sulfate.
- Final purification is typically achieved through distillation to yield pure **Ethyl 2-methylbenzoate**.

2. Purity and Identity Confirmation via Gas Chromatography-Mass Spectrometry (GC-MS):

- Objective: To determine the purity of the synthesized ester and confirm its molecular weight.
- Methodology:
 - A dilute solution of the purified **Ethyl 2-methylbenzoate** is prepared in a volatile organic solvent.
 - This sample is injected into a gas chromatograph, where it is vaporized and separated based on its boiling point and interaction with the column's stationary phase.
 - The separated components then enter the mass spectrometer.
 - In the mass spectrometer, the molecules are ionized (commonly via electron ionization), and the resulting fragments are separated based on their mass-to-charge ratio.
 - The resulting mass spectrum provides a fragmentation pattern and the molecular ion peak, which confirms the identity and molecular weight of **Ethyl 2-methylbenzoate** as 164.20 g/mol .^{[1][6]} The gas chromatogram provides data on the sample's purity.

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